

Application Note: Quantitative Analysis of Methyl 1,6-naphthyridine-2-carboxylate

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Compound of Interest

Compound Name: Methyl 1,6-naphthyridine-2-carboxylate

Cat. No.: B1597820

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Abstract

This document provides a comprehensive guide with detailed protocols for the quantitative analysis of **Methyl 1,6-naphthyridine-2-carboxylate** ($C_{10}H_8N_2O_2$), a key heterocyclic compound often utilized as a building block in pharmaceutical synthesis.^{[1][2]} Accurate and reliable quantification of this molecule is critical for process monitoring, quality control, and stability testing. This application note details three robust analytical techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV) for routine quality control, Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for high-sensitivity applications, and UV-Vis Spectrophotometry for rapid screening. Each section explains the scientific principles, provides step-by-step protocols, and discusses method validation in accordance with ICH guidelines to ensure data integrity and trustworthiness.^{[3][4]}

Introduction

Methyl 1,6-naphthyridine-2-carboxylate is a member of the naphthyridine class of compounds, which are known for a wide range of biological activities and are prevalent scaffolds in medicinal chemistry.^{[5][6]} The precise quantification of this intermediate is paramount in drug development to ensure the purity, potency, and safety of the final active pharmaceutical ingredient (API). The choice of analytical method depends on the specific requirements of the analysis, such as the expected concentration range, the complexity of the sample matrix, and the need for high throughput.

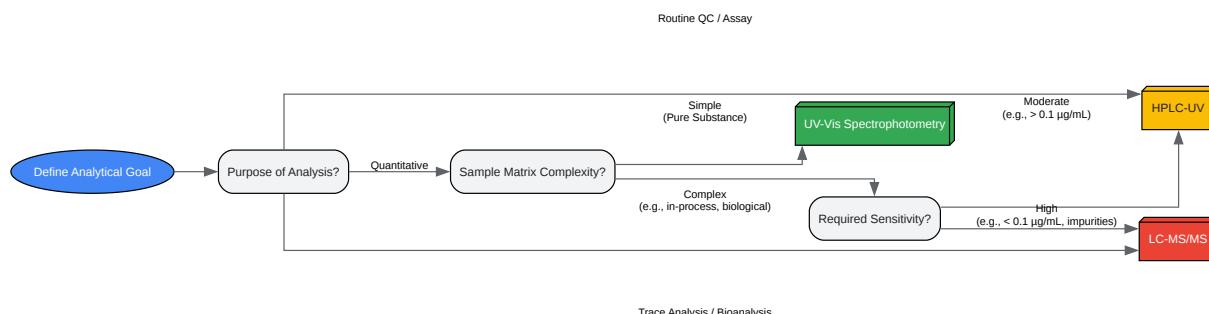
This guide is designed for researchers, analytical scientists, and drug development professionals, offering field-proven insights into method selection, implementation, and validation.

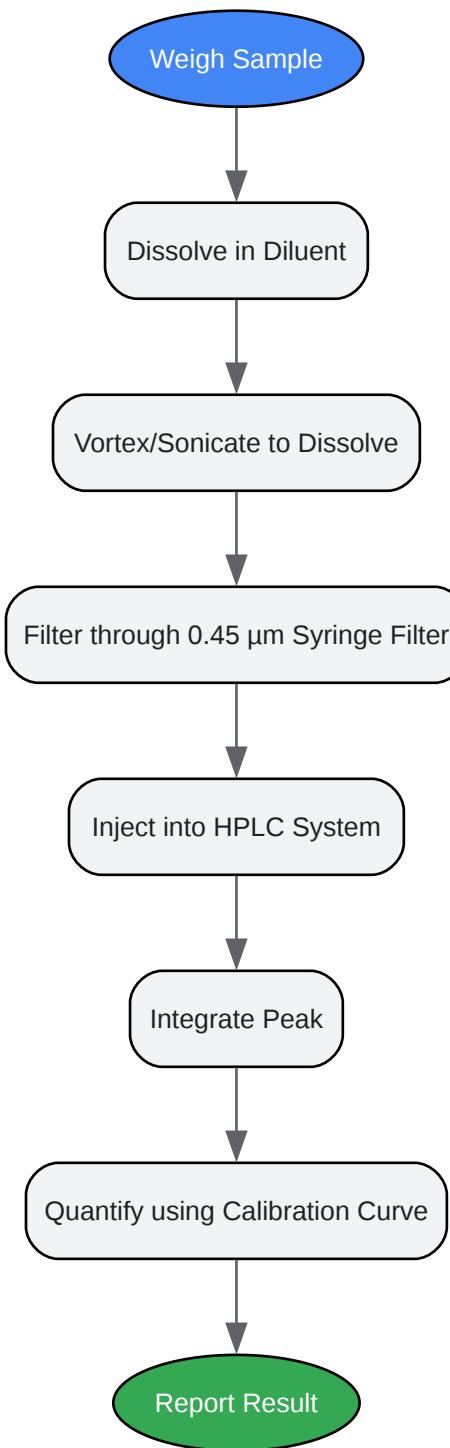
Physicochemical Properties of **Methyl 1,6-naphthyridine-2-carboxylate**:

Property	Value
CAS Number	338760-63-7 [1]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂ [1]
Molecular Weight	188.18 g/mol [1] [7]
Chemical Structure	(Structure can be visualized in chemical databases)

Decision Workflow for Method Selection

Selecting the appropriate analytical technique is a critical first step. The following decision tree provides guidance based on common analytical goals.





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